

Application Note: Precision Targeting of CRPC via Novel Spirocyclic Chromane Derivatives

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Compound of Interest

Compound Name: 6-Bromospiro[chroman-2,4'-piperidin]-4-one hydrochloride

CAS No.: 921760-46-5

Cat. No.: B1376246

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Executive Summary

Castration-Resistant Prostate Cancer (CRPC) remains a lethal challenge due to the reactivation of Androgen Receptor (AR) signaling despite androgen deprivation therapy. Recent medicinal chemistry campaigns have identified p300/CBP histone acetyltransferases as critical co-activators that drive AR-mediated transcription in CRPC.

This guide details the rational design and synthesis of spirocyclic chromane derivatives, a privileged scaffold offering superior conformational rigidity and metabolic stability compared to linear analogues. We focus on the synthesis of Spiro[chromane-2,4'-piperidine]-4-one, a core structure that mimics the binding mode of the clinical candidate A-485 but with enhanced selectivity for prostate cancer cell lines (e.g., 22Rv1).

Rational Design: The "Spiro" Advantage

The transition from a planar chromone to a spirocyclic chromane introduces a critical carbon center. This structural modification serves three specific functions in drug design:

- **Vectorial Projection:** The spiro-fusion forces the piperidine ring orthogonal to the chromane plane, allowing the molecule to explore deep hydrophobic pockets in the p300 HAT domain that are inaccessible to flat molecules.
- **Conformational Restriction:** By locking the conformation, the entropic penalty upon protein binding is reduced, often improving potency ().
- **Metabolic Stability:** The quaternary spiro-carbon blocks metabolic oxidation at the typically labile C-2 position of the chromane ring.

Computational Insight (SAR)

Docking studies suggest that the chromane oxygen functions as a hydrogen bond acceptor for Tyr1467 in the p300 active site, while the piperidine nitrogen (when functionalized) interacts with the solvent-exposed rim, improving solubility.

Protocol A: Chemical Synthesis of the Spiro-Scaffold

Objective: Synthesize the core scaffold tert-butyl 4-oxo-spiro[chromane-2,4'-piperidine]-1'-carboxylate via the Kabbe Condensation.

Materials Required[1][2][3][4][5][6][7][8][9][10]

- **Reagents:** 2'-Hydroxyacetophenone (1.0 eq), N-Boc-4-piperidone (1.2 eq), Pyrrolidine (0.5 eq).
- **Solvents:** Methanol (anhydrous), Ethyl Acetate, Hexanes.
- **Equipment:** Microwave reactor (optional) or Round-bottom flask with reflux condenser.

Step-by-Step Methodology

- **Reaction Setup:**

- Dissolve 2'-Hydroxyacetophenone (10 mmol, 1.36 g) and N-Boc-4-piperidone (12 mmol, 2.39 g) in anhydrous Methanol (20 mL).
- Add Pyrrolidine (5 mmol, 0.42 mL) dropwise. Note: Pyrrolidine acts as the organocatalyst via an enamine intermediate.
- Cyclization (Kabbe Condensation):
 - Method A (Thermal): Reflux the mixture at 65°C for 12–24 hours. Monitor by TLC (30% EtOAc/Hexane).
 - Method B (Microwave - Recommended): Heat at 100°C for 45 minutes in a sealed vessel. This significantly reduces reaction time and improves yield.
- Work-up:
 - Evaporate the solvent under reduced pressure.
 - Redissolve the residue in Ethyl Acetate (50 mL) and wash with 1N HCl (2 x 20 mL) to remove the catalyst, followed by saturated Brine (20 mL).
 - Dry the organic layer over anhydrous and concentrate.
- Purification:
 - Purify via flash column chromatography (Silica gel, gradient 0-20% EtOAc in Hexanes).
 - Expected Yield: 60–75% as a white/pale yellow solid.
- Characterization (QC Check):
 - ¹H NMR (400 MHz, CDCl₃): Look for the disappearance of the ketone methyl singlet (2.6 ppm) and the appearance of the methylene protons of the chromane ring (approx. 2.7 ppm, s, 2H).
 - MS (ESI): Calculated

; Found

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Visualization: Synthetic Pathway

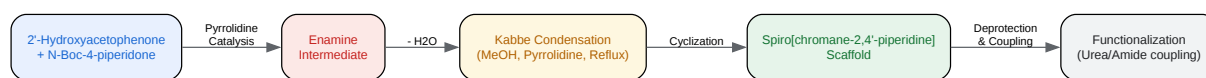


Figure 1: Organocatalytic synthesis of the spirochromane core via Kabbe Condensation.

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Protocol B: Biological Evaluation(In Vitro)

Objective: Validate the potency of the synthesized derivatives against Enzalutamide-resistant prostate cancer cells.

Cell Models

- 22Rv1: Castration-resistant, expresses AR-V7 (constitutively active splice variant). Primary Model.
- PC-3: AR-null, highly metastatic.[1] Specificity Control.
- RWPE-1: Normal prostate epithelium. Toxicity Control.

Assay 1: Cell Viability (SRB Assay)

Why SRB? Unlike MTT, the Sulforhodamine B (SRB) assay is not influenced by mitochondrial metabolic fluctuations, providing a more direct measure of cellular protein content and mass.

- Seeding: Seed 22Rv1 cells at 3,000 cells/well in 96-well plates. Allow attachment for 24h.
- Treatment: Treat with serial dilutions of the spiro-derivative (0.01 – 100) for 72 hours. Include A-485 as a positive control.
- Fixation: Fix cells with cold 10% trichloroacetic acid (TCA) for 1h at 4°C.

- Staining: Wash with water, dry, and stain with 0.4% SRB in 1% acetic acid for 30 min.
- Quantification: Solubilize bound dye with 10 mM Tris base and read absorbance at 510 nm.
- Data Analysis: Calculate
using non-linear regression (GraphPad Prism).
 - Target Criteria:
in 22Rv1; Selectivity Index (RWPE-1/22Rv1) > 10.

Assay 2: Mechanistic Validation (Western Blot)

To confirm p300/CBP inhibition, monitor the acetylation status of Histone H3 at Lysine 27 (H3K27ac), a specific mark of p300 activity.

- Lysis: Harvest treated cells and lyse in RIPA buffer with protease/phosphatase inhibitors.
- Antibodies:
 - Primary: Anti-H3K27ac (Cell Signaling Tech, 1:1000).
 - Loading Control: Anti-Total H3 or Anti-
-Actin.
- Expected Result: Dose-dependent decrease in H3K27ac signal without a significant drop in total H3 levels.

Visualization: Mechanism of Action

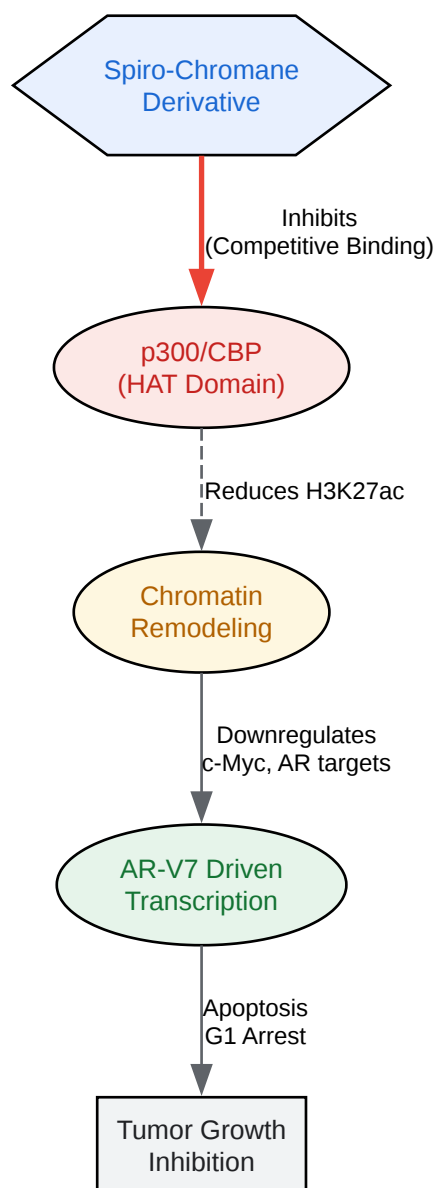


Figure 2: Therapeutic mechanism of p300 inhibition in CRPC cells.

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Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield in Kabbe Condensation	Incomplete enamine formation	Add molecular sieves (4Å) to the reaction to scavenge water. Switch to microwave heating.
Product is an Oil/Gum	Residual solvent or impurities	Triturate with cold diethyl ether or recrystallize from Ethanol/Water.
No Activity in 22Rv1 Cells	Poor cell permeability	Check LogP. If >5, introduce polar groups (e.g., morpholine) on the piperidine nitrogen to improve solubility.
Toxicity in RWPE-1	Off-target effects	Ensure the spiro-linkage is intact. Planar byproducts (chromones) are often promiscuous intercalators.

References

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- Green Synthesis of Spiro Compounds with Potential Anticancer Activity. *Molecules*, 2022.[4]
- MDM2 Inhibition Sensitizes Prostate Cancer Cells to Androgen Ablation. *Neoplasia*, 2016.

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Sources

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